Essential Safety and Operational Guide for Handling 1H-Indole-2-Carboxylic Acid

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Compound of Interest

Compound Name:	*1H-indole-2-carboxylic acid*
CAS No.:	*1228050-17-6*
Cat. No.:	*B1143957*

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This guide provides critical safety and logistical information for the handling and disposal of **1H-indole-2-carboxylic acid** (CAS No. 1477-50-5), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Hazard Identification: **1H-indole-2-carboxylic acid** is a yellow, odorless solid.[1][2] It is classified as hazardous, with the following potential effects:

- Harmful if swallowed or in contact with skin.[2][3]
- Causes skin irritation.[2][3]
- Causes serious eye irritation.[2][3]
- May cause respiratory irritation.[2][3]

Personal Protective Equipment (PPE)

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Appropriate personal protective equipment must be worn at all times when handling **1H-indole-2-carboxylic acid** to minimize exposure and ensure personal safety.

Protection Type	Specific Recommendations	Standards/Notes
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or a face shield.	Must conform to OSHA 29 CFR 1910.133 or European Standard EN166.[2][3][4]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). A lab coat or other protective clothing is required to prevent skin contact.	Inspect gloves before use.[2][5][6]
Respiratory Protection	A NIOSH/MSHA-approved respirator with a dust filter (e.g., N95 type) is recommended, especially when dust formation is possible or if irritation is experienced.	Use in accordance with OSHA 29 CFR 1910.134 or European Standard EN 149.[2][4][5]

Operational and Disposal Plans

Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is recommended to control exposure.
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.[2][4]

Procedural Handling Protocol:

- Preparation: Before handling, ensure all required PPE is correctly worn. Clear the workspace of any unnecessary items.

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- Weighing and Transfer: Conduct weighing and transfer operations in a manner that minimizes dust generation. A chemical fume hood is the preferred location for these activities.
- Handling: Avoid direct contact with the skin and eyes.[3] Do not eat, drink, or smoke in the handling area.[1][2]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[1][2] Contaminated clothing should be removed and washed before reuse.[2]

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[1][2][3]
- Keep away from incompatible materials such as bases and strong oxidizing agents.[2]

Accidental Spill Response:

- Evacuate and Ventilate: Immediately evacuate non-essential personnel and ensure the area is well-ventilated.[5]
- Containment: Prevent further leakage or spillage if it is safe to do so.[5]
- Cleanup: For solid spills, carefully sweep up the material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[2]
- Decontamination: Clean the spill area thoroughly.

Disposal Plan:

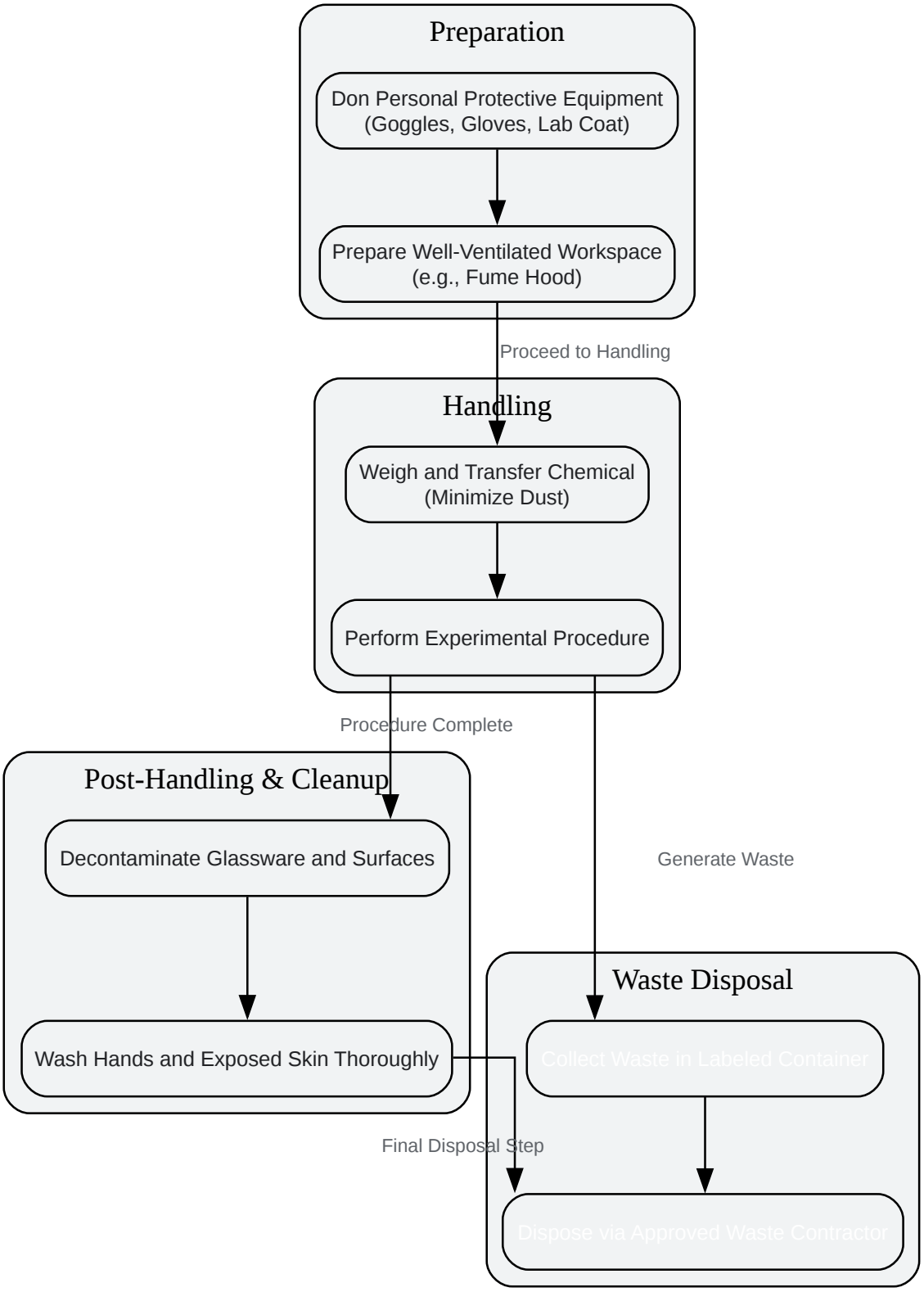
- Dispose of **1H-indole-2-carboxylic acid** and any contaminated materials (e.g., gloves, weighing paper) in a designated and properly labeled hazardous waste container.
- All disposal must be carried out through an approved waste disposal plant or a licensed hazardous waste contractor.[1][2][5] Do not dispose of this chemical down the drain or in regular trash.[5]

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- Consult your institution's Environmental Health and Safety (EHS) office and adhere to all federal, state, and local regulations.[5]

Workflow for Handling 1H-Indole-2-Carboxylic Acid

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Caption: Workflow for the safe handling and disposal of **1H-indole-2-carboxylic acid**.

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